

formylhydrazine IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formylhydrazine*

Cat. No.: *B046547*

[Get Quote](#)

Formylhydrazine: A Technical Overview

Formylhydrazine (CAS No. 624-84-0) is a versatile organic compound and the simplest member of the hydrazide class of compounds.^[1] It serves as a crucial intermediate and building block in organic synthesis, particularly in the pharmaceutical and chemical industries for the creation of various heterocyclic compounds.^{[2][3]} This document provides a detailed overview of its nomenclature, properties, synthesis, and applications.

Nomenclature

The nomenclature for **formylhydrazine** can be classified as follows:

- Preferred IUPAC Name: Formohydrazide^{[1][4]}
- Systematic IUPAC Name: Methanehydrazide^[1]
- Common Synonyms: Formic hydrazide, Hydrazinecarboxaldehyde, Formic acid hydrazide, Formylhydrazide, Carbazaldehyde, Formal hydrazine, Formhydrazid, Mono**formylhydrazine**, and N-**Formylhydrazine**.^{[1][5][6][7]}

Physicochemical Properties

Formylhydrazine is a white to pale yellow, shiny crystalline solid at room temperature.^{[2][5]} It is hygroscopic and sensitive to moisture.^{[2][8]} Key quantitative data are summarized in the table below.

Property	Value	References
Molecular Formula	CH ₄ N ₂ O	[1][9]
Molar Mass	60.056 g·mol ⁻¹	[1][6]
Melting Point	52-57 °C	[5][9]
Boiling Point	90 °C at 0.7 mmHg	[5][9]
Density	1.094 ± 0.06 g/cm ³ (Predicted)	[5]
Flash Point	> 110 °C (> 230 °F)	[5][8]
Water Solubility	Soluble	[1][5]
pKa	13.65 ± 0.20 (Predicted)	[5]
InChI Key	XZBIXDPGRMLSTC- UHFFFAOYSA-N	[4][7]

Experimental Protocols: Synthesis of Formylhydrazine

Several methods for the synthesis of **formylhydrazine** have been reported, with the reaction of an ester of formic acid with hydrazine hydrate being a common approach.

Synthesis from Ethyl Formate and Hydrazine Hydrate:

This method involves the nucleophilic substitution reaction between ethyl formate and hydrazine hydrate.[3]

Materials:

- Ethyl formate
- Hydrazine hydrate (85%)
- Ethanol (95%)
- Methanol

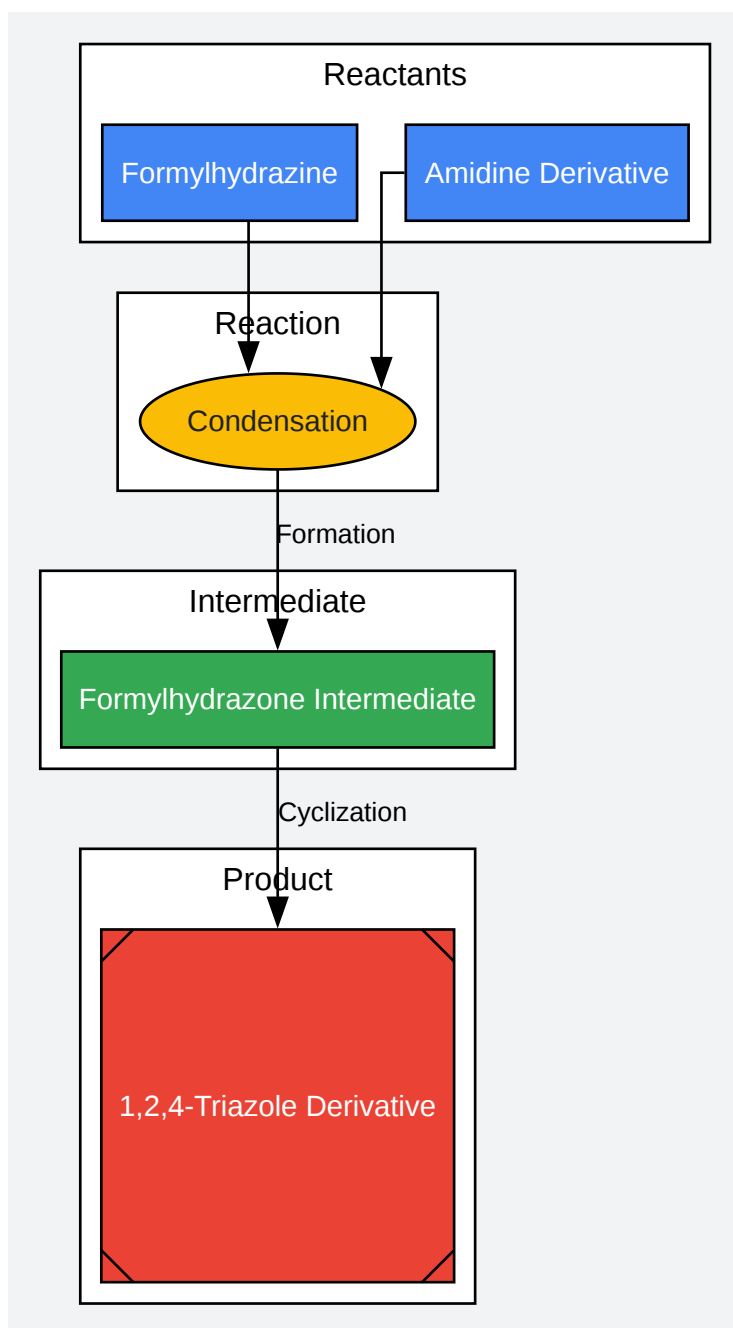
- Isopropanol

Procedure:

- A solution of ethyl formate (200 g) in methanol (200 mL) is prepared and cooled to a temperature between 0 and 10°C.[5]
- A mixture of hydrazine hydrate (138 g) and water (20 mL) is added slowly to the ethyl formate solution while stirring.[5] An initial vigorous reaction may be observed.[3]
- After the initial reaction subsides, the reaction mixture is gradually heated to 55-60°C and maintained at this temperature with continuous stirring for 24 hours.[5] Some protocols suggest refluxing for 18 hours.[2]
- Upon completion of the reaction, the solvent is removed by distillation under reduced pressure.[5]
- Isopropanol is added to the resulting residue, and the mixture is cooled to 0-5°C and stirred for 2 hours to facilitate crystallization.[5]
- The solid product is collected by filtration, washed with isopropanol, and then dried to yield **formylhydrazine**. [5]

Applications in Synthesis: A Visualized Workflow

Formylhydrazine is a key precursor in the synthesis of various nitrogen-containing heterocyclic compounds, such as 1,2,4-triazoles, which are significant scaffolds in drug discovery.[3] The following diagram illustrates a generalized pathway for the synthesis of 1,2,4-triazole derivatives starting from **formylhydrazine**.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of 1,2,4-triazole from **formylhydrazine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Formylhydrazine - Wikipedia [en.wikipedia.org]
- 2. Page loading... [wap.guidechem.com]
- 3. Formylhydrazine | Research Chemicals | Supplier [benchchem.com]
- 4. Hydrazinecarboxaldehyde | CH₄N₂O | CID 12229 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Formylhydrazine | 624-84-0 [chemicalbook.com]
- 6. Buy Formylhydrazine | 624-84-0 [smolecule.com]
- 7. Formic acid hydrazide [webbook.nist.gov]
- 8. Formylhydrazine|624-84-0 - MOLBASE Encyclopedia [m.molbase.com]
- 9. chembk.com [chembk.com]
- To cite this document: BenchChem. [formylhydrazine IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046547#formylhydrazine-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com